

Application Notes and Protocols: Preparation of C646 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of the histone acetyltransferase (HAT) p300/CBP inhibitor, **C646**, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

C646 is a cell-permeable, competitive inhibitor of the p300/CBP histone acetyltransferases with a reported Ki of 400 nM.[1][2] It is widely used in cellular and biochemical assays to study the roles of p300/CBP in gene regulation, cell cycle control, and apoptosis.[1][3] Accurate preparation of a **C646** stock solution is the first critical step for in vitro and in vivo studies. DMSO is the recommended solvent for **C646** due to its ability to dissolve a wide range of organic compounds for biological assays.[4][5]

Quantitative Data Summary

The following table summarizes the key quantitative data for C646 and its solubility in DMSO.



Parameter	Value	Reference
Molecular Weight	445.42 g/mol	[1][6]
Solubility in DMSO	≥11 mg/mL (approx. 24.7 mM)	[1][4]
Recommended Storage	Powder: -20°C for up to 3 years	[7]
In DMSO: -80°C for up to 1 year	[7]	
Typical Stock Conc.	10 mM - 50 mM	[1][7]
Typical Working Conc.	10 μM - 30 μM	[2][8]

Experimental Protocol: Preparation of a 10 mM C646 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **C646** stock solution. Adjust the quantities proportionally for different volumes or concentrations.

3.1. Materials

- **C646** powder (purity ≥98%)[4]
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block, sonicator

3.2. Procedure



- Calculate the required mass of C646:
 - To prepare 1 mL of a 10 mM stock solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 445.42 g/mol x 1000 mg/g
 - Mass (mg) = 4.45 mg
- Weighing C646:
 - Tare a clean, empty microcentrifuge tube on the analytical balance.
 - Carefully weigh 4.45 mg of C646 powder directly into the tared tube.
 - Record the actual mass weighed.
- Dissolving C646 in DMSO:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the C646 powder.
 - Tightly cap the tube.
- Ensuring Complete Dissolution:
 - Vortex the tube vigorously for 1-2 minutes until the C646 is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
 - If the compound does not fully dissolve, you can gently warm the solution at 37°C for 10 minutes and/or use an ultrasonic bath for a few minutes.[2][8]
- Aliquoting and Storage:
 - Once the C646 is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.



- This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.[9]
- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[7][9]

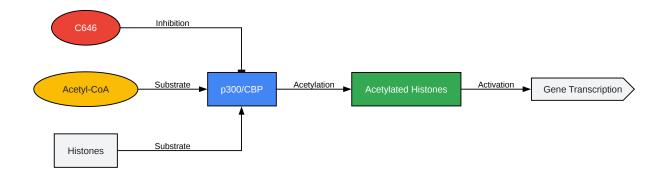
3.3. Preparation of Working Solutions

- For cell-based assays, the DMSO stock solution should be diluted in the appropriate culture medium to the desired final concentration.
- It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.[9]
- A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

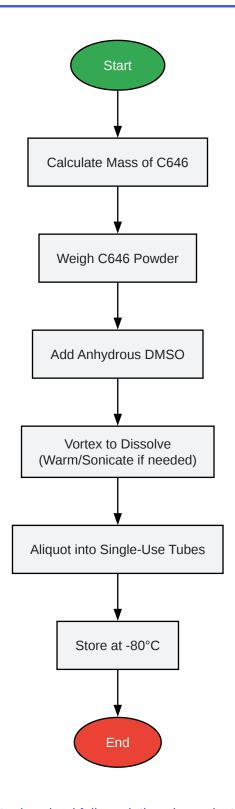
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **C646** and the experimental workflow for preparing the stock solution.









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